

Ethyl 6-(4-oxopiperidin-1-yl)nicotinate molecular weight and formula

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Compound of Interest

Compound Name: Ethyl 6-(4-oxopiperidin-1-yl)nicotinate

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An In-Depth Technical Guide on Ethyl 6-(4-oxopiperidin-1-yl)nicotinate

This guide provides essential physicochemical data for **Ethyl 6-(4-oxopiperidin-1-yl)nicotinate**, a compound of interest to researchers, scientists, and professionals in the field of drug development. The information is presented in a clear and structured format to facilitate its use in experimental design and data analysis.

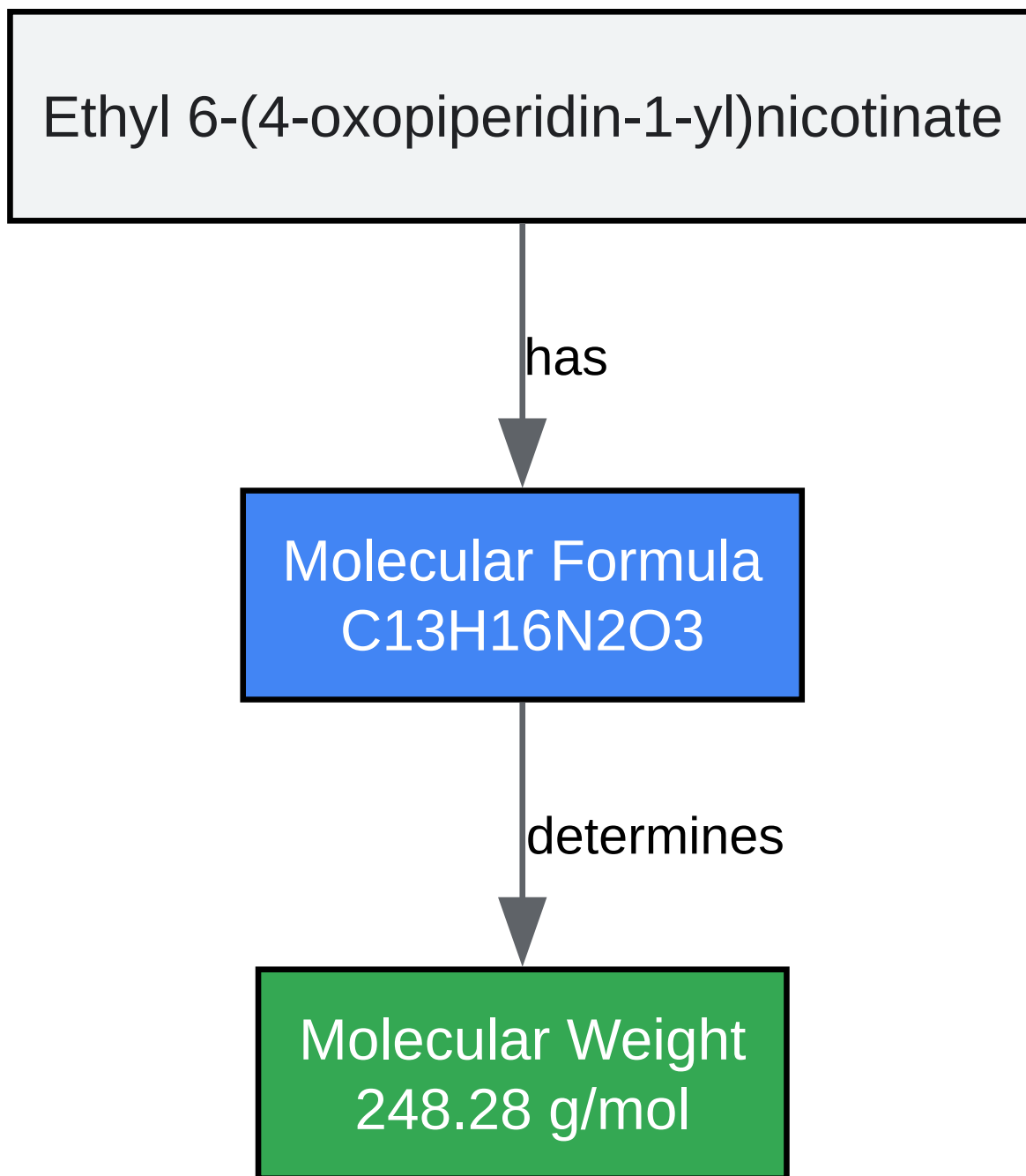
Physicochemical Properties

The fundamental molecular characteristics of **Ethyl 6-(4-oxopiperidin-1-yl)nicotinate** are summarized in the table below. This data is crucial for a variety of applications, including stoichiometric calculations in chemical reactions, preparation of solutions with specific molar concentrations, and interpretation of analytical data.

Property	Value
Molecular Formula	C ₁₃ H ₁₆ N ₂ O ₃ [1]
Molecular Weight	248.28 g/mol

Logical Relationship of Compound Properties

The following diagram illustrates the hierarchical relationship between the compound's name and its fundamental molecular properties. This visualization provides a clear and logical flow from the identifier of the substance to its empirical formula and calculated molecular weight.



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Caption: Relationship between compound name, formula, and molecular weight.

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References

- 1. ethyl 6-(4-oxopiperidin-1-yl)nicotinate|1016885-83-8--Suzhou Victorypharm Co.,Ltd. [victory-pharm.com]
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